

Personal protective equipment for handling Trismethoxyresveratrol

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Compound of Interest

Compound Name: Trismethoxyresveratrol

Cat. No.: B1663662

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Essential Safety and Handling Guide for Trismethoxyresveratrol

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Trismethoxyresveratrol**. Adherence to these procedures is essential for ensuring personal safety and environmental compliance in the laboratory.

Hazard Identification and Classification

Trismethoxyresveratrol is classified with specific hazards that necessitate careful handling. The primary hazards are outlined in the table below.

Hazard Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage[1]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[1]
Hazardous to the Aquatic Environment (Long-term)	Category 1	H410: Very toxic to aquatic life with long lasting effects[1]

Signal Word: Danger^[1]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Trismethoxyresveratrol** to prevent exposure.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields or a face shield. Ensure compliance with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
- **Skin Protection:**
 - **Gloves:** Wear chemical-impermeable and resistant gloves.
 - **Clothing:** Wear protective clothing to prevent skin contact. Fire- and flame-resistant clothing is also recommended.
- **Respiratory Protection:** If exposure limits are exceeded or if irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A respirator with a particulate filter conforming to EN 143 is recommended.

Operational and Handling Protocols

1. Engineering Controls and Safe Handling:

- Conduct all work in a well-ventilated area, preferably within a chemical fume hood.
- Ensure that eyewash stations and safety showers are in close proximity to the workstation.
- Avoid the formation of dust and aerosols.
- Do not breathe dust, fumes, gas, mist, vapors, or spray.
- Avoid contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke when using this product.

- Wash hands thoroughly after handling.
- Contaminated work clothing should not be allowed out of the workplace.

2. Storage Procedures:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep refrigerated.
- Store locked up.
- Store away from incompatible materials such as strong oxidizing agents and strong acids.

Emergency and Disposal Plans

1. First Aid Measures:

- If in Eyes: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- If on Skin: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation or a rash occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.
- If Swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.

2. Accidental Release Measures (Spills):

- Personal Precautions: Evacuate personnel to safe areas. Wear appropriate personal protective equipment. Avoid breathing dust and contact with the substance.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains. Avoid release to the environment.

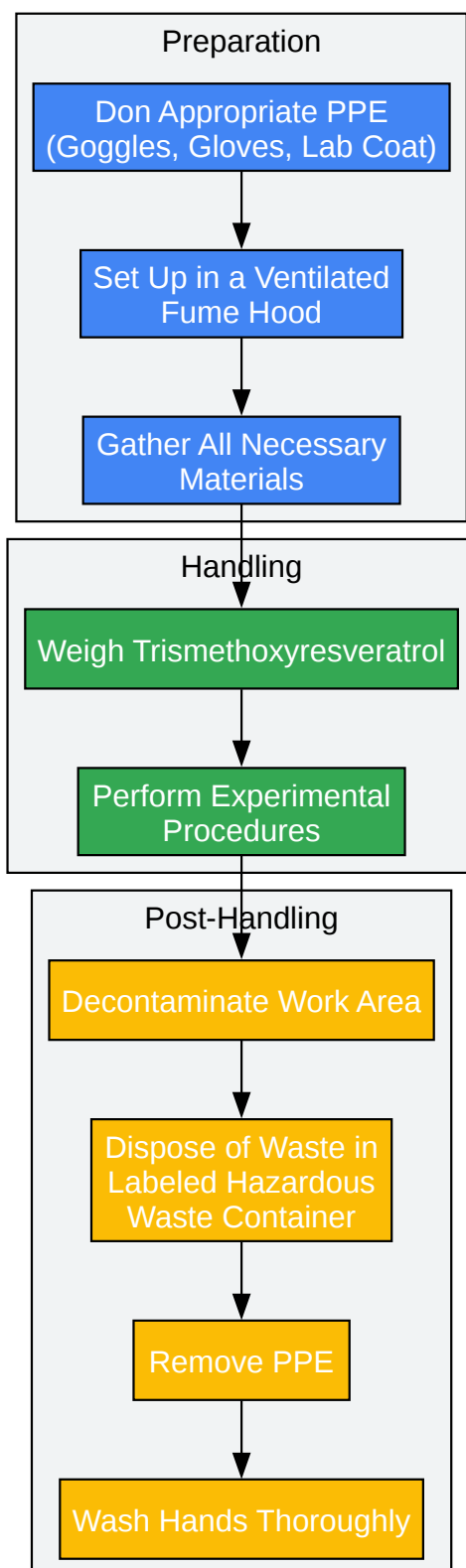
- Containment and Cleanup: Sweep up and shovel the material into suitable, closed containers for disposal. Avoid creating dust. Use spark-proof tools and explosion-proof equipment if necessary.

3. Disposal Plan:

- Dispose of contaminated material as hazardous waste in accordance with local, regional, national, and international regulations.
- Solid waste, including unused product and contaminated consumables (e.g., gloves, weighing paper), should be collected in a designated and properly labeled hazardous waste container.
- Do not dispose of **Trismethoxyresveratrol** waste down the sanitary sewer.

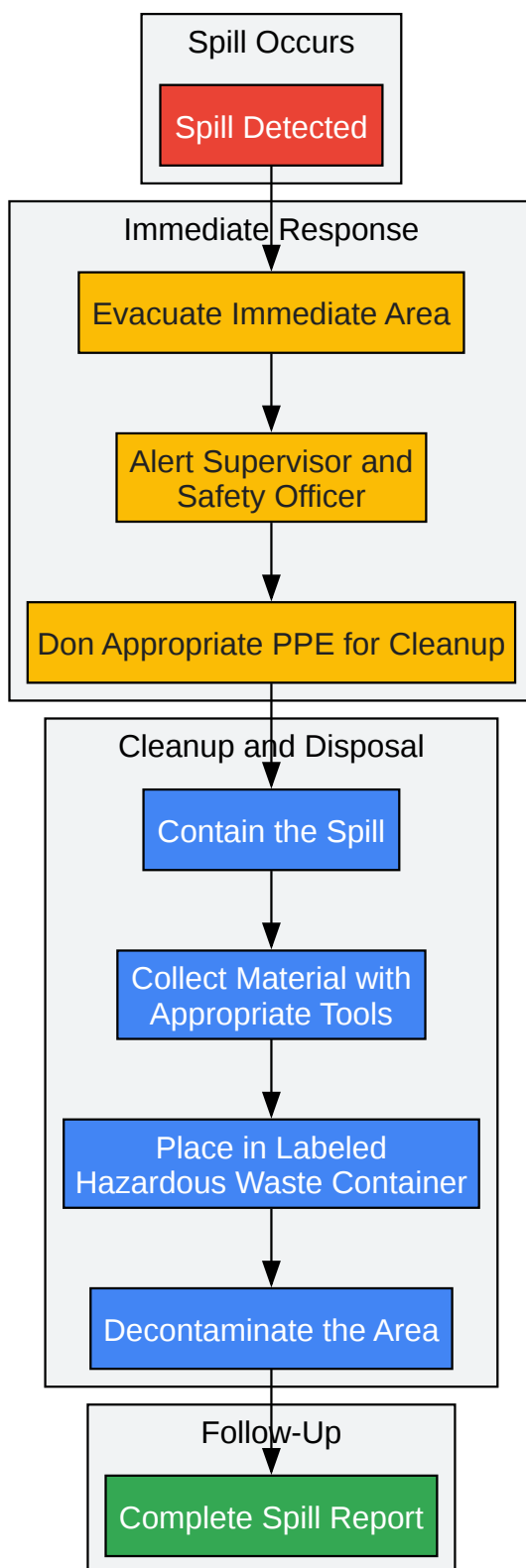
Workflow Visualizations

The following diagrams illustrate standardized workflows for handling and emergency response.



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Caption: Workflow for the safe handling of **Trismethoxyresveratrol**.



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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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